

Essential Safety and Operational Guide for Handling 4-Bromotetrahydropyran

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Compound of Interest

Compound Name: 4-Bromotetrahydropyran

Cat. No.: B1281988

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This guide provides critical safety protocols and logistical information for the handling of **4-Bromotetrahydropyran** (CAS No. 25637-16-5). The following procedures are designed for researchers, scientists, and drug development professionals to minimize risk and ensure research integrity.

Chemical Identifier and Properties:

Property	Value
CAS Number	25637-16-5
Molecular Formula	C ₅ H ₉ BrO
Molecular Weight	165.03 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Density	1.467 g/cm ³ at 25 °C[3]
Boiling Point	177.986 °C at 760 mmHg[3][4]
Flash Point	71.1 °C (160.0 °F) - closed cup
Vapor Pressure	1.366 mmHg at 25°C[3][4]

Hazard Identification and GHS Classification:

4-Bromotetrahydropyran is classified as a hazardous substance. All personnel must be aware of the following GHS classifications and precautionary measures.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[1][3]
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	Warning	H335: May cause respiratory irritation[1][3]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The minimum required PPE for handling **4-Bromotetrahydropyran** is outlined below.

PPE Category	Minimum Requirement	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before use.[5]
Eye and Face Protection	Safety glasses with side shields or goggles	A face shield may be required for operations with a high risk of splashing.[5][6]
Skin and Body Protection	Laboratory coat	A disposable gown is recommended for procedures with a higher risk of contamination.[5]
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if vapors or mists are generated or if working in a poorly ventilated area.[5]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural workflow is mandatory to ensure personnel safety and prevent contamination.

1. Preparation and Engineering Controls:

- Ensure a calibrated and certified chemical fume hood is used for all handling procedures.
- Verify that an emergency eyewash station and safety shower are accessible and operational.
- Prepare all necessary equipment and reagents before handling the compound.
- Ensure proper waste containers are labeled and readily available.

2. Weighing and Solution Preparation:

- Use a clean, dedicated spatula and weigh boat within the chemical fume hood.
- Handle the liquid carefully to minimize the generation of aerosols or splashes.
- When preparing solutions, slowly add the **4-Bromotetrahydropyran** to the solvent to avoid splashing.

3. Experimental Use:

- Keep the container tightly closed when not in use to prevent the release of vapors.[\[4\]](#)
- Maintain a clean and organized workspace to minimize the risk of spills.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)

4. Post-Handling and Cleanup:

- Decontaminate all surfaces and equipment used in the procedure.
- Remove and dispose of contaminated PPE according to the disposal plan.
- Wash hands thoroughly with soap and water after handling is complete.

Emergency Procedures and First Aid

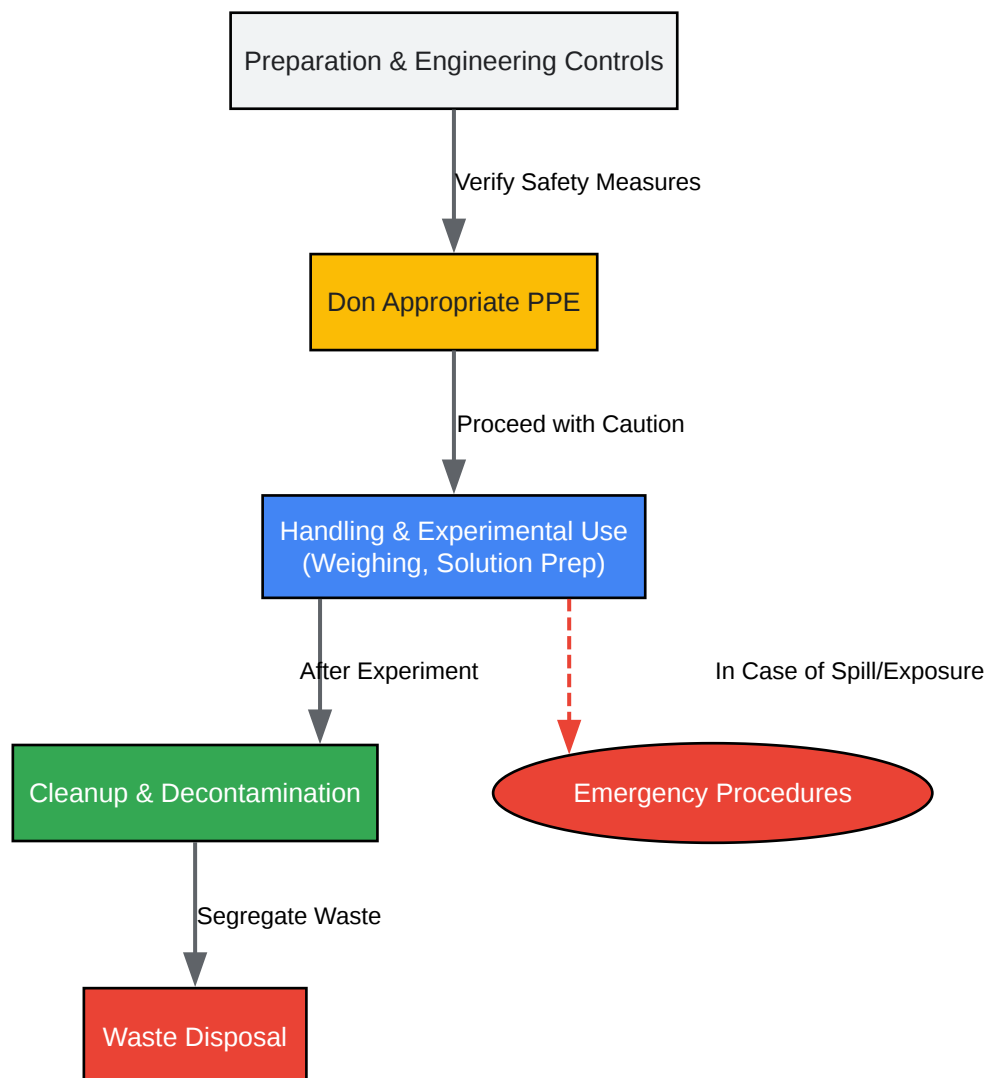
Exposure Route	First Aid Measures
Inhalation	Move the affected person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention if you feel unwell.[4][5]
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[4][5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison control center or seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[5][7]

Disposal Plan

All waste containing **4-Bromotetrahydropyran** must be considered hazardous.

- Contaminated Materials: Used gloves, weigh boats, and other contaminated disposable materials should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused or waste solutions of **4-Bromotetrahydropyran** should be collected in a clearly labeled, sealed container for hazardous chemical waste.
- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations.[4] Contact your institution's environmental health and safety department for specific disposal procedures.

Visual Workflow for Handling 4-Bromotetrahydropyran



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Caption: Standard workflow for handling **4-Bromotetrahydropyran**.

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References

- 1. 4-Bromotetrahydropyran | C₅H₉BrO | CID 13349654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 25637-16-5: 4-Bromotetrahydro-2H-pyran | CymitQuimica [cymitquimica.com]
- 3. 4-Bromo-tetrahydropyran, CAS No. 25637-16-5 - iChemical [ichemical.com]
- 4. 4-BROMO-TETRAHYDROPYRAN - Safety Data Sheet [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 7. fishersci.co.uk [fishersci.co.uk]
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